

Personal protective equipment for handling (5-Iodo-2-methylphenyl)methanol

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Compound of Interest

Compound Name: (5-Iodo-2-methylphenyl)methanol

Cat. No.: B581824

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Essential Safety and Handling Guide for (5-Iodo-2-methylphenyl)methanol

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **(5-Iodo-2-methylphenyl)methanol**. Adherence to these procedures is critical for ensuring laboratory safety and minimizing exposure risk.

Hazard Identification and Personal Protective Equipment

While a specific Safety Data Sheet (SDS) for **(5-Iodo-2-methylphenyl)methanol** is not readily available, its structure as a halogenated aromatic alcohol suggests that it should be handled with care. The primary routes of exposure are likely inhalation, skin contact, and eye contact. The following personal protective equipment is mandatory to mitigate these risks.

PPE Category	Specification	Rationale
Eye Protection	Chemical splash goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield is recommended where splashing is a significant risk. [1]	To protect the eyes from accidental splashes of the chemical.
Hand Protection	Chemical-resistant gloves, such as nitrile or neoprene.	To prevent skin contact. For prolonged or immersive contact, heavier-duty gloves should be considered.
Body Protection	A flame-resistant lab coat, fully buttoned. Long pants and closed-toe shoes are also required.	To protect skin and personal clothing from spills and contamination.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. [1]	To prevent the inhalation of any vapors or aerosols that may be generated. In case of insufficient ventilation, a suitable respiratory equipment should be worn. [2]

Operational Plan: Step-by-Step Handling Procedure

- Preparation: Before handling, ensure that a proper hazard assessment has been conducted. The work area, particularly the chemical fume hood, should be clean and uncluttered. All necessary PPE must be readily available and worn correctly.
- Handling:
 - Always handle **(5-Iodo-2-methylphenyl)methanol** within a well-ventilated chemical fume hood.
[\[1\]](#)
 - Avoid the formation of dust and aerosols.
[\[1\]](#)

- Use non-sparking tools and take precautionary measures against static discharge.[3]
- Keep the container tightly closed when not in use and store it in a cool, dry, and well-ventilated place.[1]
- Emergency Procedures:
 - In case of skin contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[1]
 - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[3]
 - If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[1][4]
 - If swallowed: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[5]

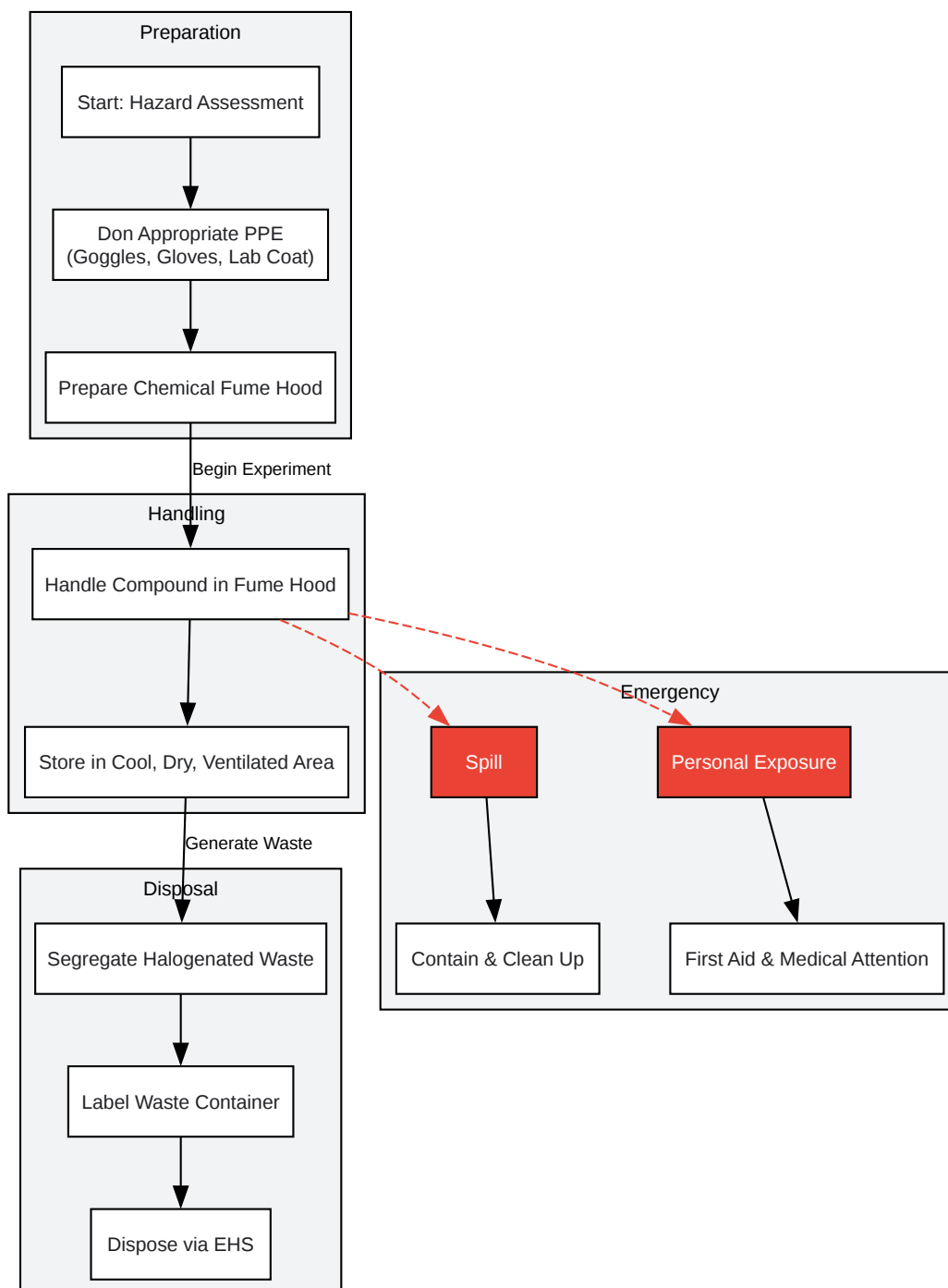
Disposal Plan

As a halogenated organic compound, **(5-Iodo-2-methylphenyl)methanol** must be disposed of as hazardous waste.

- Segregation: Do not mix halogenated organic waste with non-halogenated waste.[6][7]
Collect waste in a designated, properly labeled, and sealed container.[8]
- Labeling: The waste container must be clearly labeled as "Halogenated Organic Waste" and list the chemical contents.[8][9]
- Storage: Store the waste container in a designated satellite accumulation area, away from incompatible materials.[9]
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office. Halogenated organic wastes are typically incinerated at a regulated facility.[6][7]

Workflow for Handling (5-Iodo-2-methylphenyl)methanol

Workflow for Handling (5-Iodo-2-methylphenyl)methanol



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Caption: A flowchart outlining the key steps for safely handling **(5-Iodo-2-methylphenyl)methanol**.

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